

chemical structure and properties of Difenoxuron

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Compound of Interest

Compound Name: Difenoxuron

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Difenoxuron: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Difenoxuron, a substituted phenylurea herbicide, has been utilized in agriculture for the selective control of broad-leaved weeds and grasses. This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, mode of action, synthesis, and toxicological profile. Detailed experimental protocols for its analysis are also presented, alongside visualizations of key pathways to facilitate a comprehensive understanding for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Difenoxuron is chemically known as 3-[4-(4-methoxyphenoxy)phenyl]-1,1-dimethylurea. Its structure is characterized by a central phenylurea core with a p-methoxyphenoxy substituent on one of the phenyl rings.

Table 1: Chemical Identification of **Difenoxuron**

Identifier	Value
IUPAC Name	3-[4-(4-methoxyphenoxy)phenyl]-1,1-dimethylurea
CAS Number	14214-32-5
Chemical Formula	C ₁₆ H ₁₈ N ₂ O ₃
Molecular Weight	286.33 g/mol
SMILES	<chem>CN(C)C(=O)NC1=CC=C(C=C1)OC2=CC=C(C=C2)OC</chem>
InChI Key	AMVYOYGIJXTQB-UHFFFAOYSA-N

Physicochemical Properties

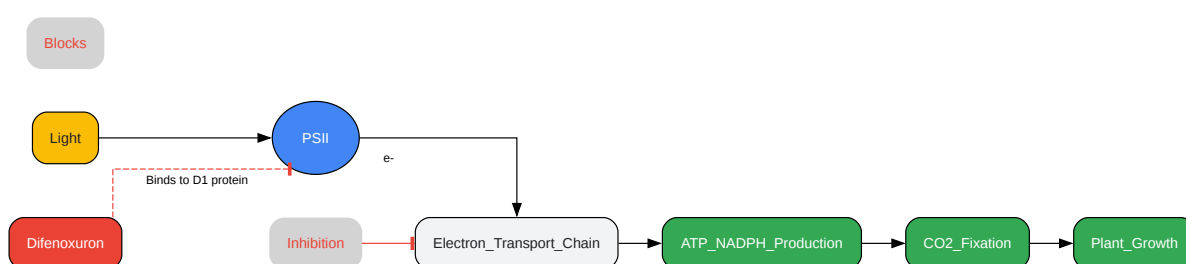
The physicochemical properties of **Difenoxuron** influence its environmental fate and behavior. It is a colorless crystalline solid with moderate aqueous solubility.^[1]

Table 2: Physicochemical Properties of **Difenoxuron**

Property	Value	Reference
Melting Point	136-138 °C	
Boiling Point	~428.7 °C (estimated)	
Density	~1.23 g/cm ³	
Water Solubility	3.7 mg/L at 20 °C	
Vapor Pressure	1.3 x 10 ⁻⁸ Pa at 20 °C	
LogP (Octanol-Water Partition Coefficient)	3.6	
pKa	Not available (non-ionizable)	

Mode of Action

Difenoxyuron is a selective, systemic herbicide that is absorbed by the roots and foliage of plants.[1] Its primary mode of action is the inhibition of photosynthesis at photosystem II (PSII). [1] By binding to the D1 protein of the PSII complex, **Difenoxyuron** blocks the electron transport chain, thereby inhibiting ATP and NADPH production necessary for CO₂ fixation. This disruption of photosynthesis ultimately leads to the death of the target weed species.

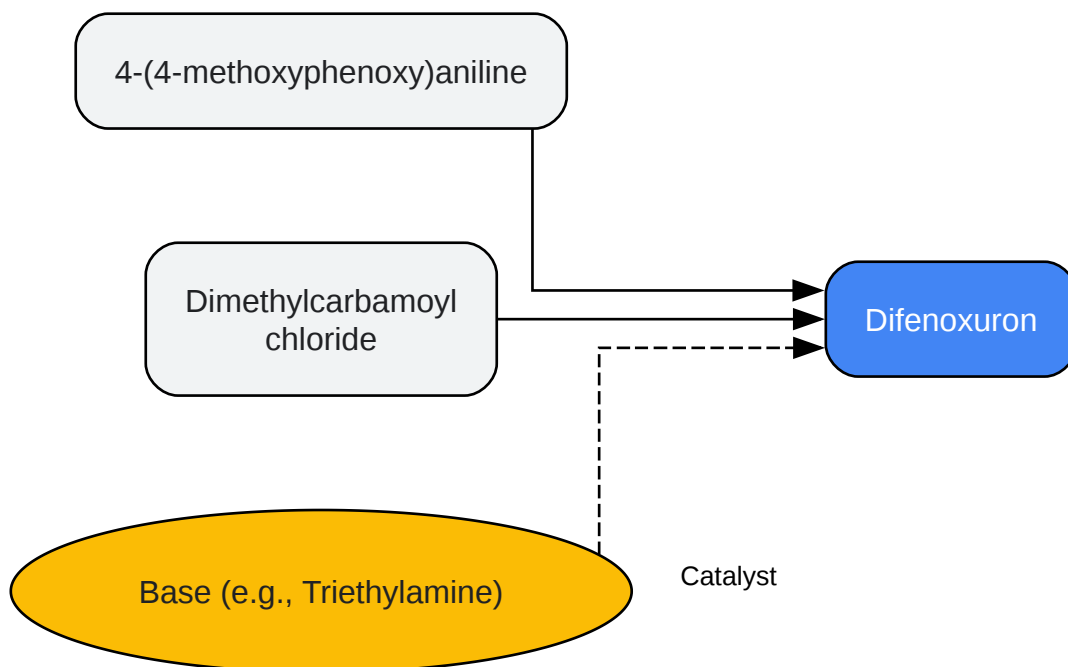


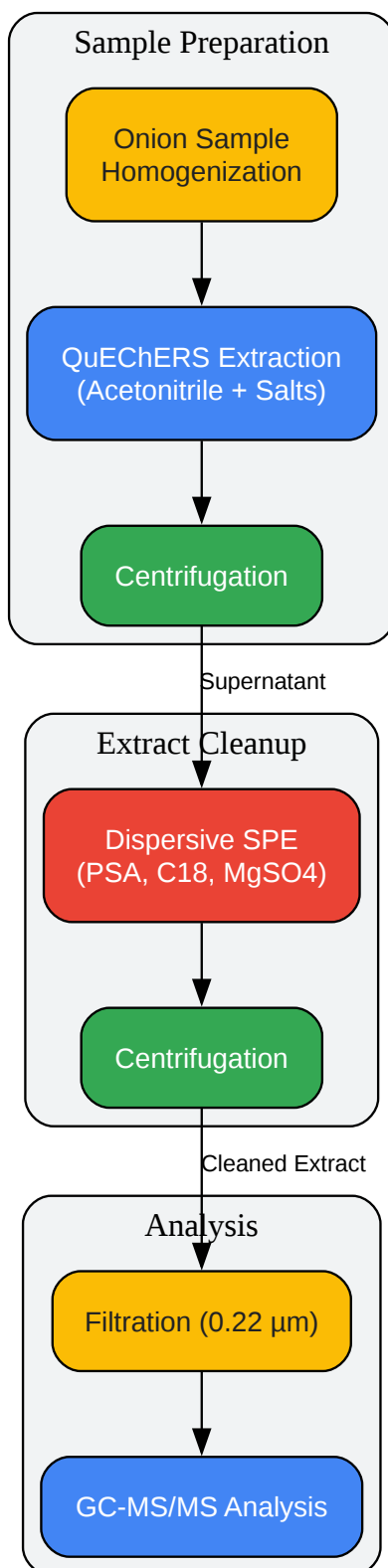
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Figure 1: Difenoxyuron's mode of action via inhibition of Photosystem II.

Synthesis

The commercial synthesis of **Difenoxyuron** typically involves the reaction of 4-(4-methoxyphenoxy)aniline with dimethylcarbamoyl chloride in the presence of a base.[1]





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References

- 1. Difenoxuron (Ref: C3470) [sitem.herts.ac.uk]
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